

Synthesis and Characterization of 1-Nitro-2-naphthoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 1-Nitro-2-naphthoic acid

Cat. No.: B186672

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **1-Nitro-2-naphthoic acid**, a valuable building block in medicinal chemistry and materials science. This document outlines a proposed synthetic pathway, detailed experimental protocols for characterization, and predicted spectroscopic data to aid in the identification and quality control of this compound.

Core Data Summary

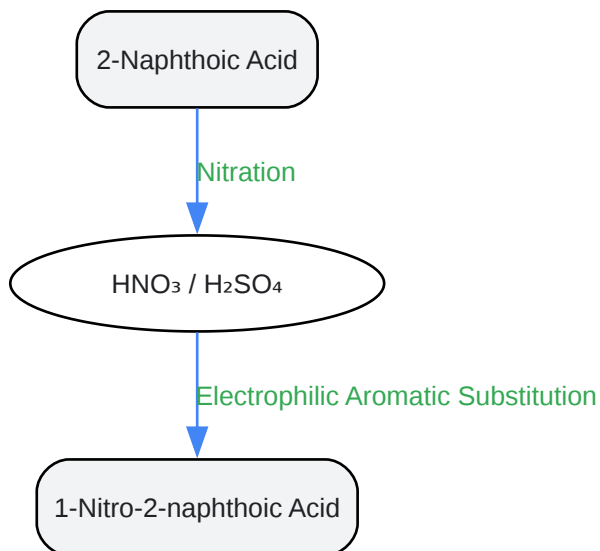
A summary of the key physical and chemical properties of **1-Nitro-2-naphthoic acid** is presented in the table below for quick reference.

Property	Value
Molecular Formula	C ₁₁ H ₇ NO ₄ [1]
Molecular Weight	217.18 g/mol [1]
CAS Number	103987-83-3 [1]
Melting Point	246 °C
Appearance	Pale yellow solid (Predicted)
Solubility	Soluble in organic solvents like DMSO, DMF, and hot ethanol; sparingly soluble in water (Predicted)

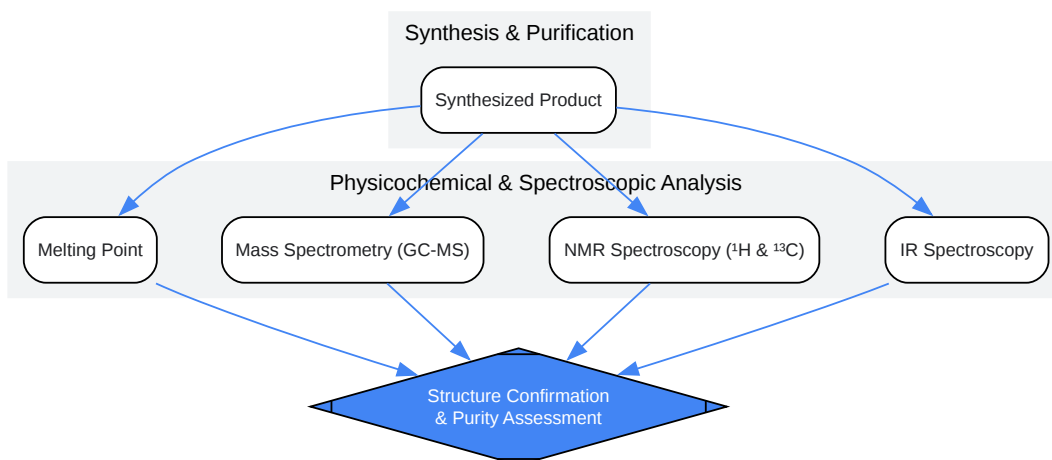
Proposed Synthesis of 1-Nitro-2-naphthoic Acid

The synthesis of **1-Nitro-2-naphthoic acid** can be achieved through the electrophilic nitration of 2-naphthoic acid. The regioselectivity of this reaction is guided by the electronic properties of the naphthalene ring system and the directing effect of the carboxylic acid substituent. While the carboxylic acid group is a deactivating, meta-directing group in benzene chemistry, the substitution pattern in naphthalene is more complex. Electrophilic attack on naphthalene preferentially occurs at the C1 (alpha) position, as the corresponding carbocation intermediate is better stabilized by resonance.[\[2\]](#) Therefore, the nitration of 2-naphthoic acid is expected to yield **1-Nitro-2-naphthoic acid** as the major product.

Synthesis of 1-Nitro-2-naphthoic Acid



Characterization Workflow for 1-Nitro-2-naphthoic Acid



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References

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